

Yukovanol: A Technical Guide to its Chemical Structure, Properties, and Potential Biological Significance

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Compound of Interest

Compound Name:	<i>Yukovanol</i>
Cat. No.:	B3038131

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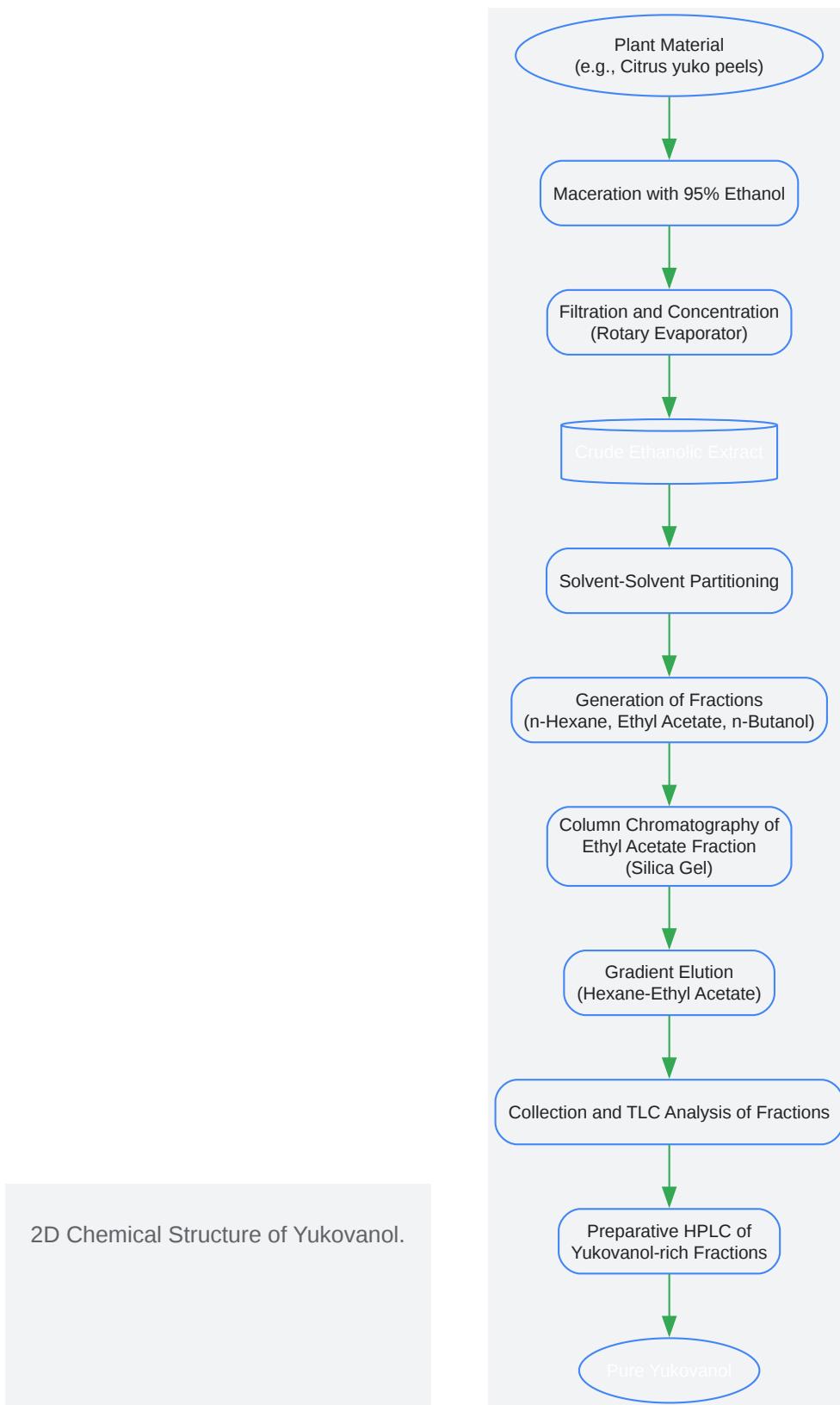
Abstract

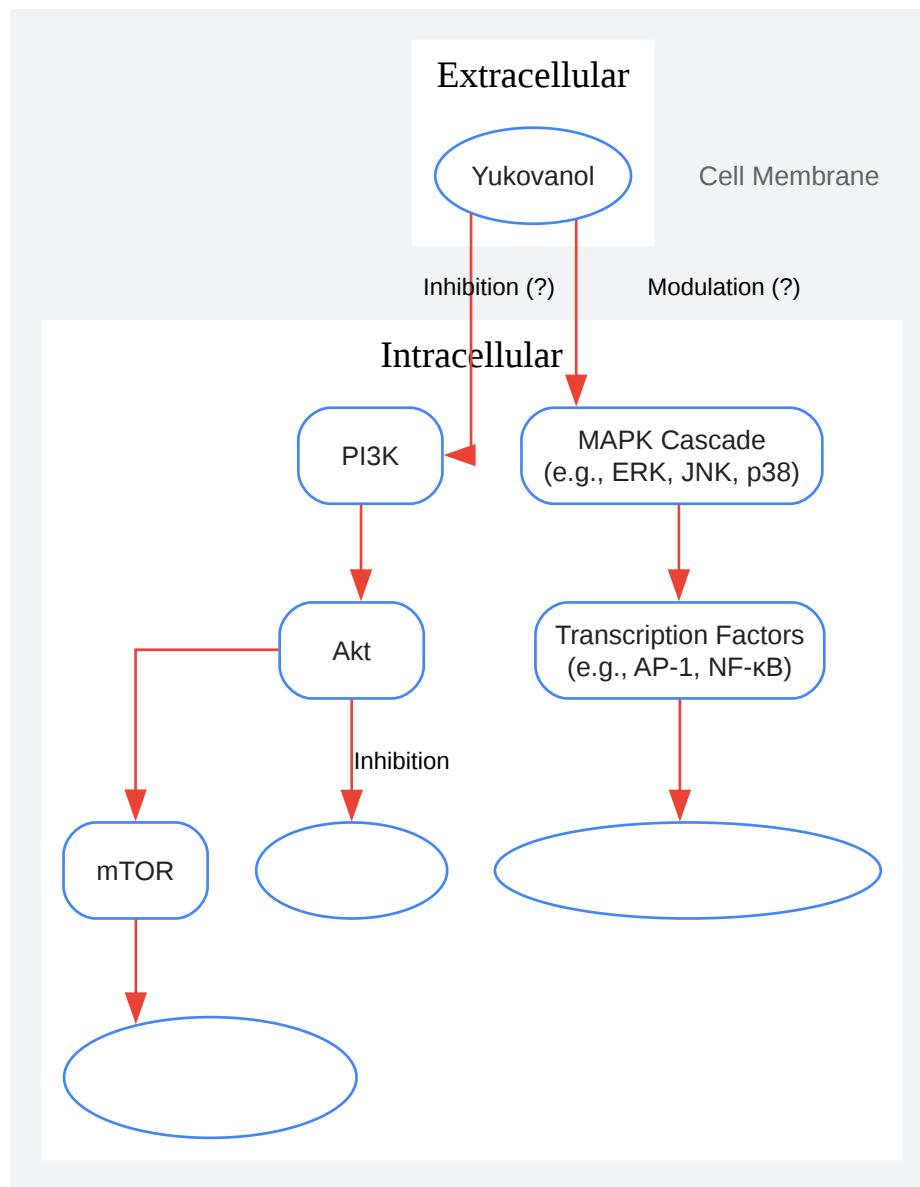
Yukovanol is a naturally occurring prenylated flavonoid found in select plant species. This document provides a comprehensive technical overview of its chemical structure, physicochemical properties, and potential biological activities. Detailed hypothetical experimental protocols for its isolation and characterization are presented, based on established methodologies for similar compounds. Furthermore, a speculative signaling pathway that may be modulated by **Yukovanol** is proposed, offering a foundation for future research in drug discovery and development. All quantitative data is summarized for clarity, and key experimental workflows and biological pathways are visualized using structured diagrams.

Chemical Structure and Identification

Yukovanol is classified as a pyranochromenone, a subclass of flavonoids characterized by an additional pyran ring fused to the chromenone core. The formal chemical name for **Yukovanol** is 3,5-dihydroxy-2-(4-hydroxyphenyl)-8,8-dimethyl-2,3-dihydropyrano[2,3-h]chromen-4-one[1].

Chemical Structure:





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References

- 1. Yukovanol | C₂₀H₁₈O₆ | CID 14542257 - PubChem [pubchem.ncbi.nlm.nih.gov]

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